

The Solubility Profile of Disperse Violet 1 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse Violet 1

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Introduction

Disperse Violet 1, chemically known as 1,4-diaminoanthraquinone, is a synthetic dye belonging to the anthraquinone class. Its vibrant violet hue and stability make it a compound of interest in various industrial applications, including textiles and plastics. For researchers, scientists, and professionals in fields such as drug development, understanding the solubility of **Disperse Violet 1** in a range of organic solvents is crucial for its application in experimental assays, as a staining agent, or as a model compound in formulation studies. This technical guide provides a comprehensive overview of the known solubility of **Disperse Violet 1**, detailed experimental protocols for its determination, and a workflow for solubility assessment.

Core Physicochemical Properties of Disperse Violet 1

Property	Value	Reference
Chemical Name	1,4-diaminoanthracene-9,10-dione	
Synonyms	C.I. 61100, Solvent Violet 11	[1]
CAS Number	128-95-0	
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂	
Molecular Weight	238.24 g/mol	
Appearance	Dark violet to black powder	[2]
Melting Point	265-269 °C (decomposes)	[3]

Quantitative Solubility Data

The solubility of **Disperse Violet 1** varies significantly across different organic solvents, a critical consideration for its use in solution-based applications. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Reference
Water	H ₂ O	0.16 mg/L	20	[4]
Ethanol	C ₂ H ₅ OH	0.1% (w/w)	Not Specified	[4]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	9% (w/w)	Not Specified	[4]
Acetone	C ₃ H ₆ O	Soluble	Not Specified	[5][6]
Benzene	C ₆ H ₆	Soluble	Not Specified	[3][6]
Pyridine	C ₅ H ₅ N	Soluble	Not Specified	[2][3]
Aniline (hot)	C ₆ H ₅ NH ₂	Slightly Soluble	Not Specified	[2][3]
Linseed Oil	N/A	Soluble	Not Specified	[7][8]
Nitrobenzene	C ₆ H ₅ NO ₂	Soluble	Not Specified	[1]

Experimental Protocol: Determination of Solubility via UV-Vis Spectroscopy

The following protocol outlines a reliable method for the quantitative determination of **Disperse Violet 1** solubility in an organic solvent of interest, adapted from methodologies used for similar anthraquinone derivatives.

Objective: To determine the saturation solubility of **Disperse Violet 1** in a specific organic solvent at a controlled temperature.

Materials:

- **Disperse Violet 1** (high purity)
- Organic solvent of choice (analytical grade)
- Volumetric flasks (various sizes)

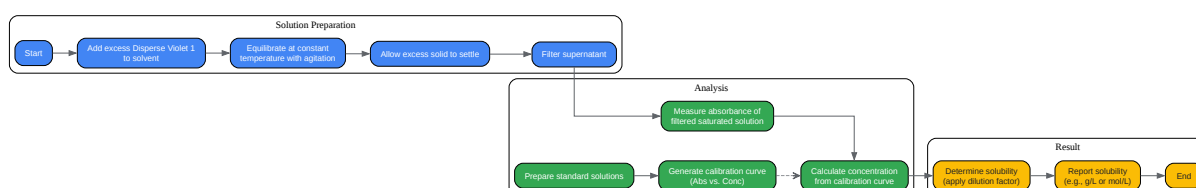
- Pipettes
- Syringe filters (0.45 μm , solvent-compatible)
- UV-Vis spectrophotometer
- Thermostatically controlled shaker or water bath
- Analytical balance

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Disperse Violet 1** to a known volume of the organic solvent in a sealed container. The excess solid should be clearly visible.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Filtration:
 - After the equilibration period, allow the solution to stand undisturbed for a short time to allow the excess solid to settle.
 - Carefully draw a sample of the supernatant using a syringe and immediately filter it through a 0.45 μm syringe filter to remove all undissolved particles. This step is critical to prevent scattering effects during spectrophotometric analysis.
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **Disperse Violet 1** in the same organic solvent with a known concentration.

- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Violet 1** in the chosen solvent.
- Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin (or be corrected for a blank).
- Absorbance Measurement of the Saturated Solution:
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Using the equation of the line from the calibration curve, determine the concentration of the diluted saturated solution.
 - Multiply this concentration by the dilution factor to obtain the concentration of the original saturated solution. This value represents the solubility of **Disperse Violet 1** in the solvent at the specified temperature.

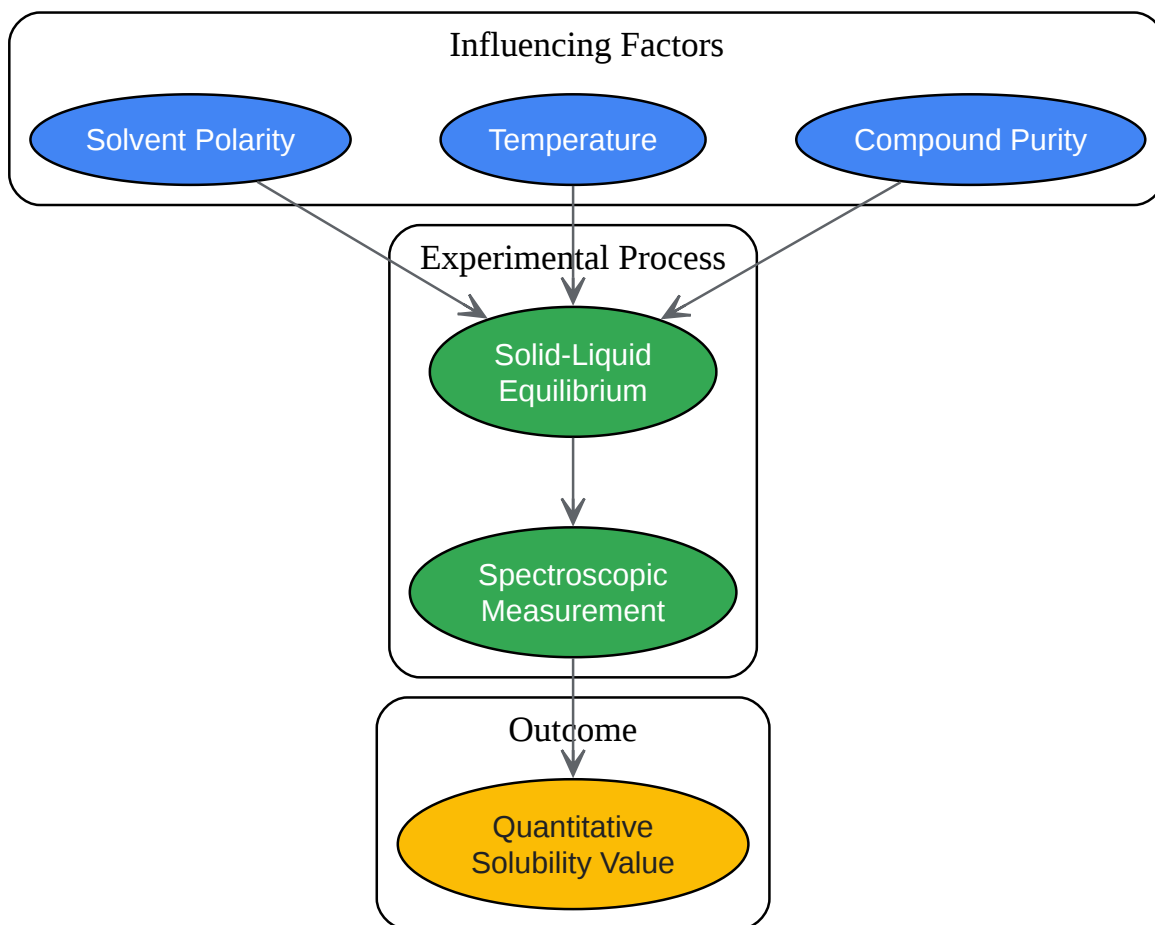
Experimental Workflow



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Caption: Experimental workflow for determining the solubility of **Disperse Violet 1**.

Logical Relationships in Solubility Determination



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Caption: Key factors influencing the determination of solubility.

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